

N-Methylbutylamine: A Comprehensive Material Safety Data Sheet for Research Professionals

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Compound of Interest

Compound Name: N-Methylbutylamine

Cat. No.: B094570

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An In-depth Technical Guide

This whitepaper provides a comprehensive overview of the material safety data for **N-Methylbutylamine**, designed for researchers, scientists, and professionals in drug development. It consolidates critical safety information, including physical and chemical properties, toxicological data, handling and emergency protocols, and regulatory information. The data is presented in a clear and accessible format to ensure safe laboratory practices.

Chemical Identification and Physical Properties

N-Methylbutylamine is a secondary aliphatic amine used as an intermediate in the synthesis of various chemical compounds.^[1] It is a clear, colorless liquid with an ammonia-like odor.^{[1][2]}

Identifier	Value
Chemical Name	N-Methylbutylamine
Synonyms	1-Butanamine, N-methyl-; N-Butylmethylamine; Methylbutylamine
CAS Number	110-68-9 ^[3]
EC Number	203-791-2 ^[4]
Chemical Formula	CH ₃ (CH ₂) ₃ NHCH ₃ ^[4]
Molecular Weight	87.17 g/mol ^[4]

Property	Value
Appearance	Clear, colorless liquid[1][3]
Odor	Ammonia-like[1][2]
Boiling Point	90.5-91.5°C[5]
Melting Point	-75°C[5]
Flash Point	-1°C (closed cup) / 13°C (55.40°F)[3] / 35°F[1][2]
Density	0.736 g/mL at 25°C[1][5]
Vapor Pressure	53.7 mmHg at 25°C[5]
Refractive Index	n _{20/D} 1.3995[5]
Solubility	Slightly soluble in water[1]

Hazard Identification and Classification

N-Methylbutylamine is a highly flammable, corrosive, and harmful substance that presents significant health risks upon exposure.[3][6]

Hazard Classification	Category
Flammable Liquids	Category 2
Acute Toxicity, Oral	Category 4
Acute Toxicity, Dermal	Category 3
Skin Corrosion	Category 1B

GHS Hazard Statements: H225, H302, H311, H314[6]

NFPA 704 Rating:[2][7]

- Health: 3 (Materials that, under emergency conditions, can cause serious or permanent injury)

- Flammability: 3 (Can be ignited under almost all ambient temperature conditions)
- Instability: 0 (Normally stable, even under fire conditions)

Toxicological Data

Test	Species	Route	Value
LD50	Rat	Oral	420 mg/kg[3][5]
LD50	Rabbit	Dermal	932 mg/kg[5] / 1260 uL/kg[3]
LC50	Rat	Inhalation	2000 ppm / 4 hours[5]
Draize Test	Rabbit	Eye	74 mg (Severe)[3]

Health Effects and First Aid Measures

Exposure to **N-Methylbutylamine** can cause severe burns to the skin and eyes, and is harmful if swallowed or absorbed through the skin.[3] Inhalation may cause chemical burns to the respiratory tract.[3]

Exposure Route	Health Effects	First Aid Protocol
Eye Contact	Causes severe eye burns, potential for corneal damage. [3]	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. [3]
Skin Contact	Causes skin burns and is harmful if absorbed.[3]	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[3]
Ingestion	Harmful if swallowed. Causes severe burns to the digestive tract.[3]	Do NOT induce vomiting. If conscious and alert, rinse mouth and drink 2-4 cupfuls of milk or water. Seek immediate medical attention.[3]
Inhalation	Causes chemical burns to the respiratory tract. Vapors may cause dizziness or suffocation. [3]	Remove from exposure to fresh air immediately. If breathing is difficult, give oxygen. Seek immediate medical attention.[3]

Experimental Protocols: Handling and Storage

Proper handling and storage procedures are critical to minimize the risks associated with **N-Methylbutylamine**.

Handling Protocol:

- Work in a well-ventilated area, preferably under a chemical fume hood.[3]
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a face shield.[7][8]

- Ground and bond containers when transferring material to prevent static discharge.[3][7]
- Use spark-proof tools and explosion-proof equipment.[3]
- Avoid contact with eyes, skin, and clothing.[3]
- Wash hands thoroughly after handling.[3]

Storage Protocol:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[7]
- Keep away from heat, sparks, open flames, and other sources of ignition.[7]
- Store in a flammables-area.[3]
- Incompatible with strong acids, acid chlorides, acid anhydrides, oxidizing agents, and carbon dioxide.[7]

Emergency Procedures

In the event of a spill or fire, immediate and appropriate action is necessary.

Spill Response Protocol:

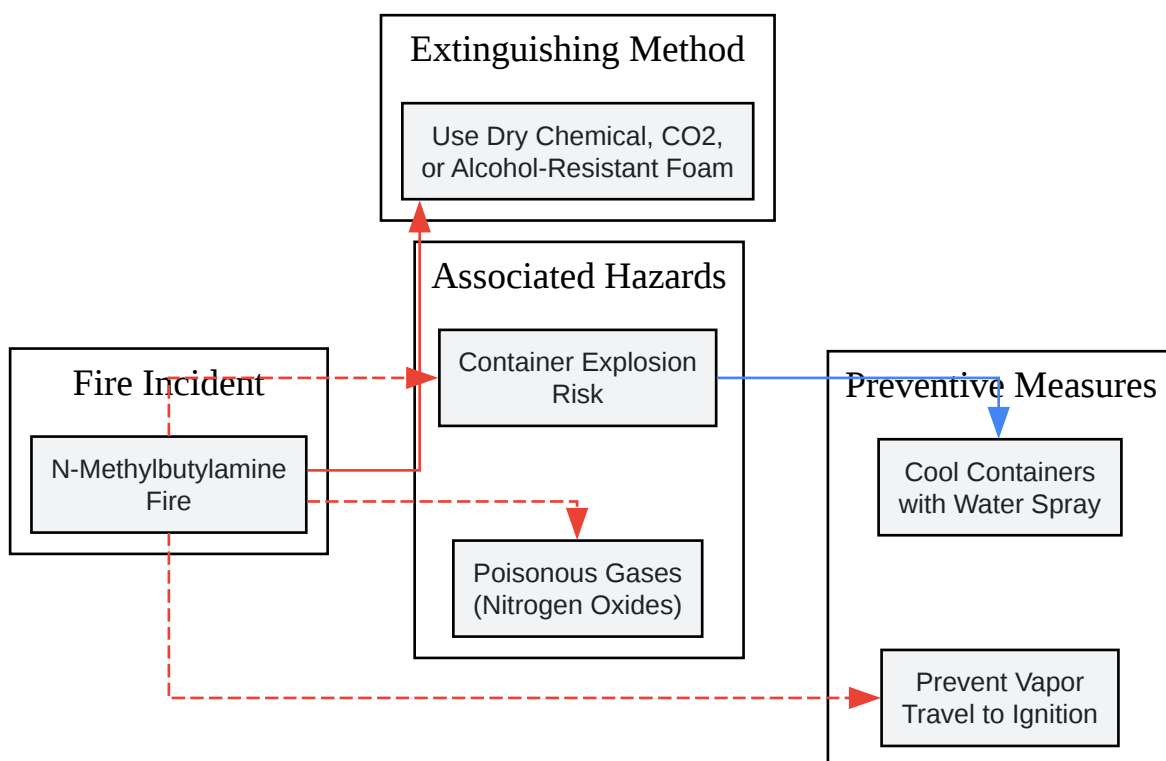
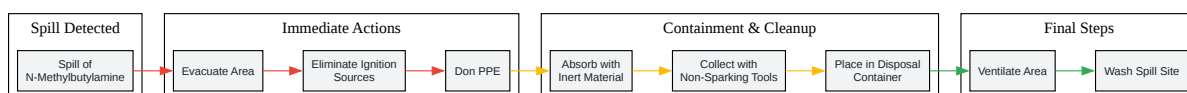
- Evacuate all non-essential personnel from the area.[7]
- Eliminate all ignition sources.[2][7]
- Wear appropriate PPE, including respiratory protection.
- Absorb the spill with an inert material such as vermiculite, sand, or earth.[2][3]
- Collect the absorbed material using non-sparking tools and place it in a suitable container for disposal.[2]
- Ventilate the area and wash the spill site after material pickup is complete.[7]

Firefighting Protocol:

- Use dry chemical, carbon dioxide, water spray, or alcohol-resistant foam to extinguish the fire.[7] Water may be ineffective.[7]
- Poisonous gases, including nitrogen oxides, are produced in a fire.[7]
- Containers may explode when heated.[7] Use water spray to keep fire-exposed containers cool.[7]
- Vapors are heavier than air and may travel to a source of ignition and flash back.[7]

Visualized Workflows

To further clarify the emergency procedures, the following diagrams illustrate the logical flow of actions in case of a spill or fire.



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